

Technical Guide: Physical Properties of (2,6-Dibromopyridin-3-yl)methanol

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Compound of Interest

Compound Name: (2,6-Dibromopyridin-3-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of **(2,6-Dibromopyridin-3-yl)methanol**. This compound, a halogenated pyridine derivative, serves as a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.^[1] Its structural features, including the dibrominated pyridine ring and the hydroxymethyl group, offer versatile reaction sites for constructing more complex molecules.^[1]

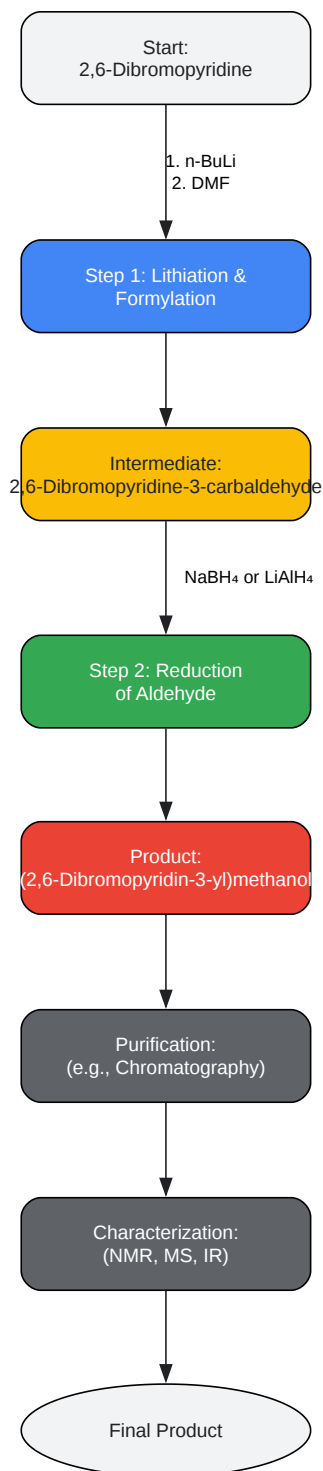
Core Physical and Chemical Data

The fundamental physicochemical properties of **(2,6-Dibromopyridin-3-yl)methanol** are summarized below. These data are essential for its proper handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	55483-88-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1] [2] [3] [4]
Molecular Weight	266.92 g/mol	[1] [2] [3] [4] [6]
Physical Form	White to yellow solid or liquid	[1] [2]
Purity	Typically ≥98%	[2]
Melting Point	Data not available	[1] [6]
Boiling Point	Data not available	[1] [3]
Density	Data not available	[1] [6]
Storage Conditions	2-8°C, under inert atmosphere	[2] [3]

Synthesis and Logical Workflow

(2,6-Dibromopyridin-3-yl)methanol is a derivative of 2,6-dibromopyridine. While specific reaction details for its synthesis are not readily available in the provided search results, a logical synthetic approach would involve the functionalization of the 2,6-dibromopyridine core. A plausible workflow for its preparation and characterization is outlined below. This process highlights the transformation of a commercially available starting material into the target compound, followed by standard analytical verification.



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Caption: Plausible synthetic workflow for **(2,6-Dibromopyridin-3-yl)methanol**.

Experimental Protocols

Detailed experimental data for the physical properties of **(2,6-Dibromopyridin-3-yl)methanol** are not widely published. However, the following sections describe the standard methodologies that would be employed by researchers to determine these key characteristics.

Melting Point Determination (Capillary Method)

The melting point of a solid organic compound is a crucial indicator of its purity.^{[7][8]}

- **Sample Preparation:** A small amount of the dried, powdered **(2,6-Dibromopyridin-3-yl)methanol** is packed into a thin-walled capillary tube to a height of 2-3 mm.^[9] The sample is compacted by tapping the tube or dropping it through a longer glass tube.^{[9][10]}
- **Apparatus Setup:** The capillary tube is placed in a heating block or oil bath of a melting point apparatus, adjacent to a calibrated thermometer.^{[7][10]}
- **Measurement:**
 - An initial, rapid heating is performed to determine an approximate melting range.^{[7][8]}
 - A second, fresh sample is then heated slowly, at a rate of 1-2°C per minute, starting from a temperature about 10-15°C below the approximate melting point.^{[7][9]}
 - The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.^{[7][9]} A sharp melting range (0.5-1.0°C) is indicative of a high-purity compound.^{[7][8]}

Boiling Point Determination (Microscale/Thiele Tube Method)

For determining the boiling point of a small quantity of a high-melting solid or liquid, the Thiele tube method is often employed.^{[11][12]}

- **Sample Preparation:** Approximately 0.5 mL of the molten compound is placed in a small test tube (e.g., 10x75 mm). A capillary tube, sealed at one end, is inverted and placed into the sample.^[11]

- Apparatus Setup: The small test tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing a high-boiling mineral oil.[\[11\]](#)
- Measurement:
 - The side arm of the Thiele tube is gently and continuously heated with a microburner.[\[11\]](#)
[\[12\]](#)
 - Heating continues until a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This indicates the vapor pressure of the sample has exceeded the external pressure.[\[11\]](#)
 - The heat is removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[\[11\]](#)[\[12\]](#) The barometric pressure should also be recorded.

Solubility Profiling

A qualitative solubility analysis provides insight into the polarity and the presence of acidic or basic functional groups within a molecule.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- General Procedure: A small amount of the compound (approx. 10-25 mg) is added to a test tube containing ~0.5-1 mL of the solvent.[\[14\]](#)[\[16\]](#)[\[17\]](#) The mixture is agitated vigorously. A compound is deemed soluble if it forms a homogeneous solution.
- Solvent Sequence: A hierarchical testing approach is used:
 - Water: Solubility in water suggests a small, polar molecule. The pH of the resulting solution should be tested with litmus or pH paper. An acidic pH may indicate a carboxylic acid or phenol, while a basic pH suggests an amine.[\[13\]](#)[\[15\]](#)
 - 5% NaOH (aq): If insoluble in water, solubility in a dilute base indicates the presence of an acidic functional group (like a phenol, given the structure).[\[13\]](#)[\[15\]](#)

- 5% HCl (aq): If insoluble in water and base, solubility in a dilute acid points to a basic functional group, such as the pyridine nitrogen.[13][14]
- Concentrated H₂SO₄: If insoluble in the above, solubility in cold, concentrated sulfuric acid suggests the presence of a nitrogen or oxygen atom or a site of unsaturation.[15]
- Organic Solvents: Solubility in solvents like diethyl ether, ethanol, or dichloromethane would also be assessed to understand its behavior in non-polar and polar aprotic/protic environments.[18]

This guide provides the available core data and standard methodologies relevant to the physical properties of **(2,6-Dibromopyridin-3-yl)methanol**, offering a foundational resource for researchers in the chemical and pharmaceutical sciences.

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